

h-NTPDase-IN-2: A Technical Guide to its Mechanism of Action

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This document provides an in-depth technical overview of the mechanism of action of **h-NTPDase-IN-2**, a pan-inhibitor of human ectonucleoside triphosphate diphosphohydrolases (h-NTPDases). This guide details its inhibitory profile, the experimental methodologies used for its characterization, and its role within the broader context of purinergic signaling pathways.

Core Mechanism of Action

h-NTPDase-IN-2, identified as compound 3l in some commercial contexts, is a potent paninhibitor of several human NTPDase isoforms. These enzymes are critical regulators of extracellular nucleotide concentrations, primarily by hydrolyzing ATP and ADP. By inhibiting these enzymes, **h-NTPDase-IN-2** effectively increases the local concentrations of ATP and ADP, thereby modulating purinergic signaling pathways involved in a wide array of physiological and pathological processes, including inflammation, immune responses, and cancer.[1][2][3]

The primary mechanism of action of **h-NTPDase-IN-2** is the direct inhibition of the enzymatic activity of h-NTPDase1, h-NTPDase2, h-NTPDase3, and h-NTPDase8. This inhibition prevents the sequential hydrolysis of extracellular ATP to ADP and subsequently to AMP. The accumulation of extracellular ATP and ADP leads to prolonged activation of P2X and P2Y purinergic receptors on various cell types.



Quantitative Inhibitory Profile

The inhibitory potency of **h-NTPDase-IN-2** has been characterized against multiple h-NTPDase isoforms. The following table summarizes the half-maximal inhibitory concentrations (IC50) as reported in the literature.

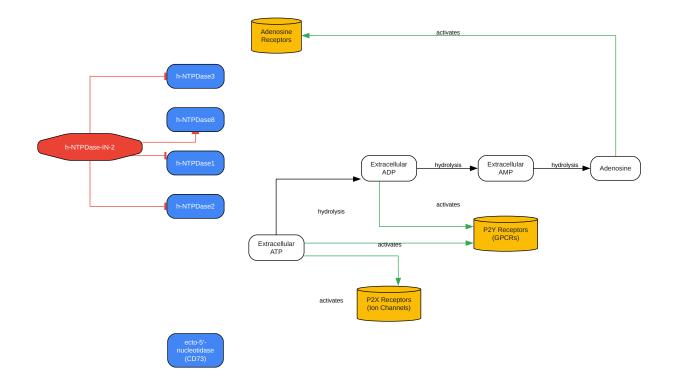
| Target Isoform | IC50 (μM) |
|----------------|-----------|
| h-NTPDase1 | 0.35 |
| h-NTPDase2 | 4.81 |
| h-NTPDase3 | 37.73 |
| h-NTPDase8 | 10.32 |

Note: The data presented is based on commercially available information for a compound designated as **h-NTPDase-IN-2** (compound 3l).

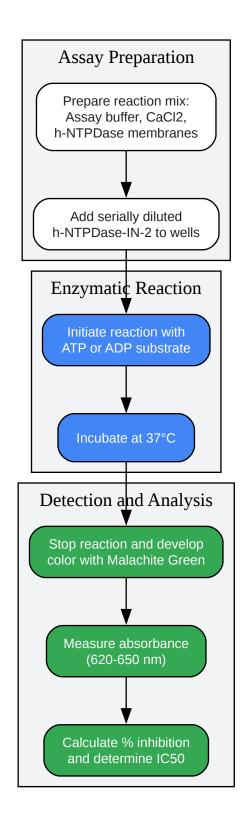
Signaling Pathways

The inhibitory action of **h-NTPDase-IN-2** has significant implications for purinergic signaling cascades. By preventing the degradation of extracellular ATP and ADP, it enhances the activation of various P2 receptors, which can lead to diverse downstream cellular responses.









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References

- 1. Highly Potent and Selective Ectonucleoside Triphosphate Diphosphohydrolase (ENTPDase1, 2, 3 and 8) Inhibitors Having 2-substituted-7- trifluoromethylthiadiazolopyrimidones Scaffold - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. The E-NTPDase family of ectonucleotidases: Structure function relationships and pathophysiological significance PMC [pmc.ncbi.nlm.nih.gov]
- 3. NTPDase | ATPases | Tocris Bioscience [tocris.com]
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